

Application Notes and Protocols for In Vitro Characterization of Fedovapagon V2R Agonism

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Fedovapagon (VA106483) is a selective, orally active non-peptide agonist of the vasopressin V2 receptor (V2R).[1] The V2R, a G protein-coupled receptor (GPCR), is a key regulator of water homeostasis. Its activation in the renal collecting ducts initiates a signaling cascade that leads to water reabsorption.[2] Consequently, V2R agonists are valuable therapeutic agents for conditions such as nocturia and diabetes insipidus.[3][4]

These application notes provide detailed protocols for in vitro assays to characterize the V2R agonism of **Fedovapagon**, focusing on its functional potency and binding affinity.

Data Presentation

The following table summarizes the quantitative data for **Fedovapagon**'s activity at the human V2 receptor.

| Compound | Parameter | Value | Cell Line | Assay Type | Reference |
|-------------|-----------|---------------------------|-----------|------------------------|-----------|
| Fedovapagon | EC50 | 24 nM | HEK293 | cAMP Accumulation | [1] |
| Fedovapagon | Ki | Not Publicly Available | - | Radioligand Binding | - |



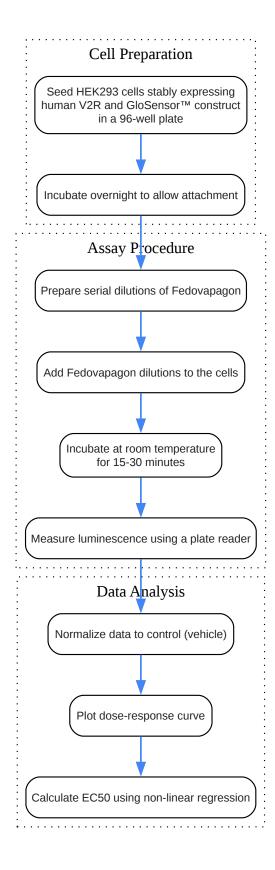
V2 Receptor Signaling Pathway

Activation of the V2R by an agonist like **Fedovapagon** primarily triggers the Gs alpha subunit of the associated heterotrimeric G protein. This initiates a signaling cascade involving adenylyl cyclase, leading to the production of cyclic adenosine monophosphate (cAMP), which in turn activates Protein Kinase A (PKA). PKA then phosphorylates Aquaporin-2 (AQP2) water channels, promoting their translocation to the apical membrane of collecting duct cells and increasing water reabsorption.

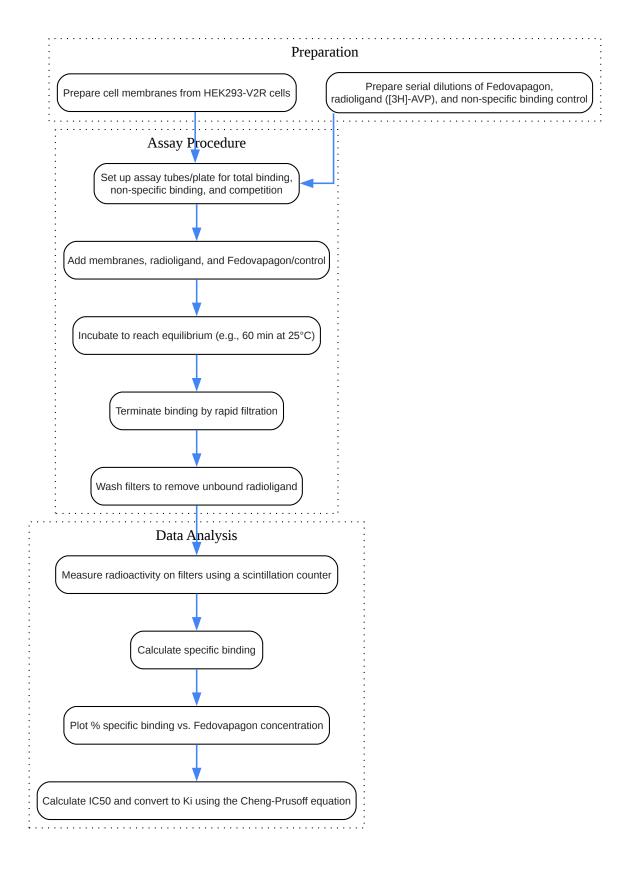












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